

momelotinib mesylate solubility and stability issues.

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Compound of Interest

Compound Name: momelotinib Mesylate

Cat. No.: B1513256

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Momelotinib Mesylate Technical Support Center

For researchers, scientists, and drug development professionals utilizing **momelotinib mesylate**, this technical support center provides essential information on its solubility and stability. Below you will find troubleshooting guides and frequently asked questions to ensure the successful design and execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of momelotinib mesylate?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **momelotinib mesylate**. It is readily soluble in DMSO.^{[1][2]} For the free base form of momelotinib, solubility is reported to be high in DMSO (83 mg/mL). While specific quantitative data for the mesylate salt is not readily available in the provided search results, it is generally advised to start with DMSO. For momelotinib sulfate, another salt form, the solubility in DMSO is very high at 220 mg/mL, suggesting that DMSO is an effective solvent for salt forms of this compound.^[3]

Q2: What is the aqueous solubility of momelotinib mesylate?

A2: The aqueous solubility of **momelotinib mesylate** is expected to be low and pH-dependent. While specific data for the mesylate salt is not available, the dihydrochloride monohydrate salt

of momelotinib exhibits limited aqueous solubility (less than 1 mg/mL) across a broad pH range of 2.1 to 9.0.[1] The free base form is described as having low to extremely low solubility in common organic solvents and is likely poorly soluble in water.[4]

Q3: How should I store **momelotinib mesylate** powder and stock solutions?

A3: For long-term storage, **momelotinib mesylate** powder should be stored at -20°C. Once dissolved in a solvent such as DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Q4: I am observing precipitation when I add my **momelotinib mesylate** stock solution to my cell culture medium. What should I do?

A4: Precipitation in cell culture media is a common issue with poorly soluble compounds. Please refer to the "Troubleshooting Guide: Precipitation in Aqueous Media" section below for a detailed workflow to address this issue.

Solubility Data

Quantitative solubility data for **momelotinib mesylate** in various common laboratory solvents is not extensively available in the public domain. However, based on information for momelotinib and its other salt forms, the following qualitative and quantitative data can be provided as a reference.

Compound Form	Solvent	Solubility	Notes
Momelotinib (Free Base)	DMSO	83 mg/mL (200.26 mM)	[5]
Water	Insoluble	[5]	
Ethanol	Insoluble	[5]	
Momelotinib Sulfate	DMSO	220 mg/mL (360.29 mM)	Requires sonication. [3]
Water	100 mg/mL (163.77 mM)	Requires sonication. [3]	
Momelotinib Dihydrochloride Monohydrate	Water	< 1 mg/mL	[1]
Aqueous Buffers (pH 2.1-9.0)	Insoluble	[1]	
Momelotinib Mesylate	DMSO	Soluble	[1] [2]

Stability Information

Detailed stability studies on **momelotinib mesylate**, including degradation pathways and stability in various experimental conditions, are not widely published. However, general principles of handling kinase inhibitors and information on related compounds can guide best practices.

- **Stock Solution Stability:** As recommended, storing stock solutions at -20°C or -80°C helps to minimize degradation.[\[2\]](#) Avoid frequent freeze-thaw cycles by preparing single-use aliquots.
- **Working Solution Stability:** Working solutions prepared in aqueous media (e.g., cell culture media) should ideally be made fresh for each experiment to avoid potential degradation and precipitation over time.
- **Forced Degradation:** While specific degradation products for **momelotinib mesylate** are not detailed in the provided search results, forced degradation studies under conditions of acid,

base, oxidation, heat, and light are standard approaches to identify potential degradation pathways and develop stability-indicating analytical methods.

Experimental Protocols

Preparation of Mometotinib Mesylate Stock Solution

Objective: To prepare a high-concentration stock solution of **mometotinib mesylate** for use in in vitro and in vivo experiments.

Materials:

- **Mometotinib mesylate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Aseptically weigh the desired amount of **mometotinib mesylate** powder in a sterile container.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex the solution thoroughly to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for short intervals in a water bath until it becomes clear. Gentle warming to 37°C may also aid dissolution.
- Once fully dissolved, aliquot the stock solution into single-use sterile tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

In Vivo Formulation for Oral Gavage (Rodent Model)

Objective: To prepare a formulation of **momelotinib mesylate** suitable for oral administration in a murine model.

Materials:

- **Momelotinib mesylate**
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

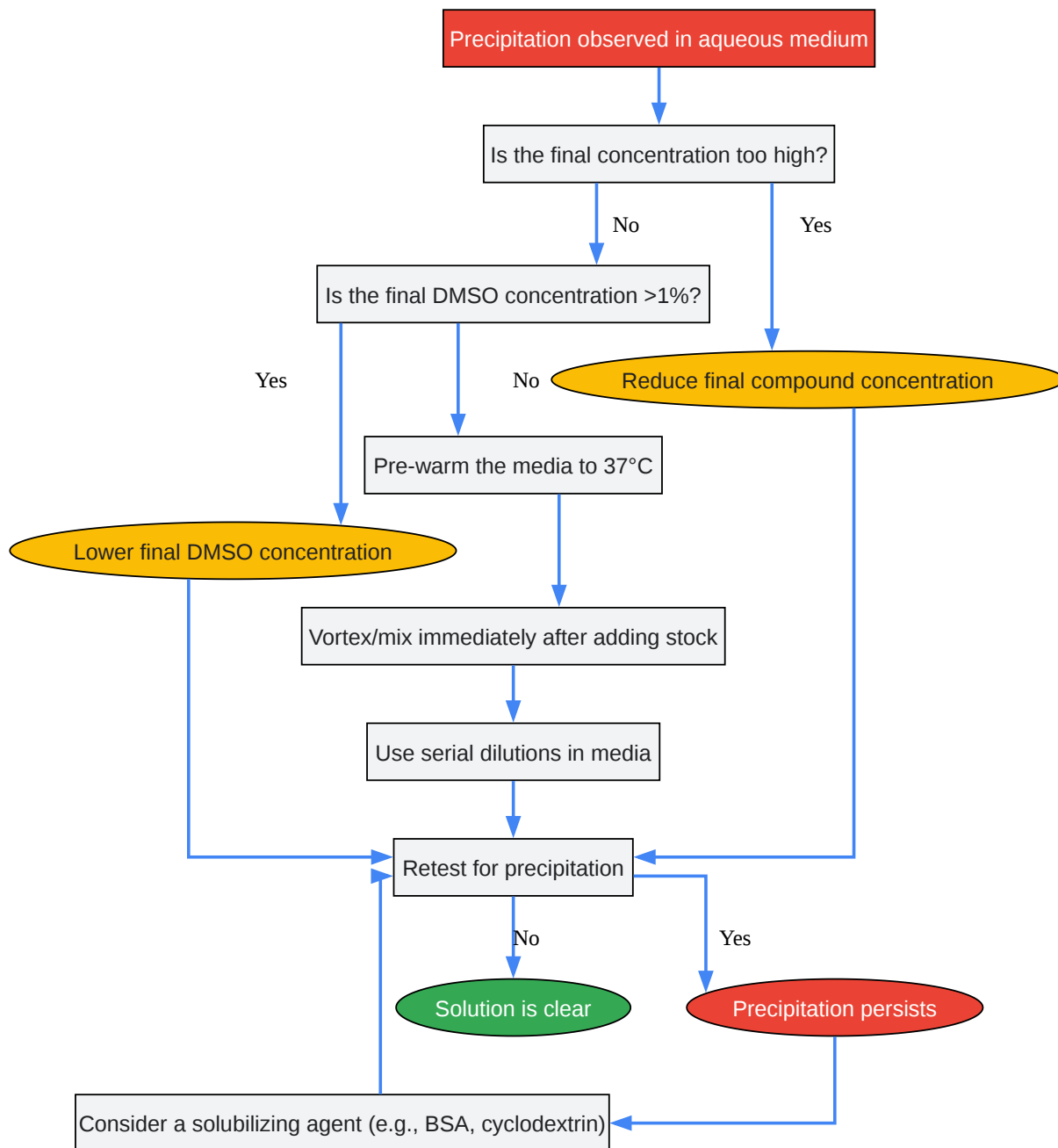
Procedure: This protocol is adapted from a formulation used for momelotinib sulfate and may require optimization for the mesylate salt.^[3]

- Prepare a stock solution of **momelotinib mesylate** in DMSO (e.g., 55 mg/mL).
- For a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, calculate the required volumes of each component based on the desired final concentration and volume.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the calculated volume of PEG300 and mix thoroughly.
- Add the calculated volume of Tween-80 and mix until the solution is homogeneous.
- Finally, add the saline and mix well.
- This formulation should be prepared fresh on the day of use.

Troubleshooting Guides

Troubleshooting Precipitation in Aqueous Media (e.g., Cell Culture)

This guide provides a logical workflow to address the common issue of compound precipitation when diluting a DMSO stock solution into aqueous media.

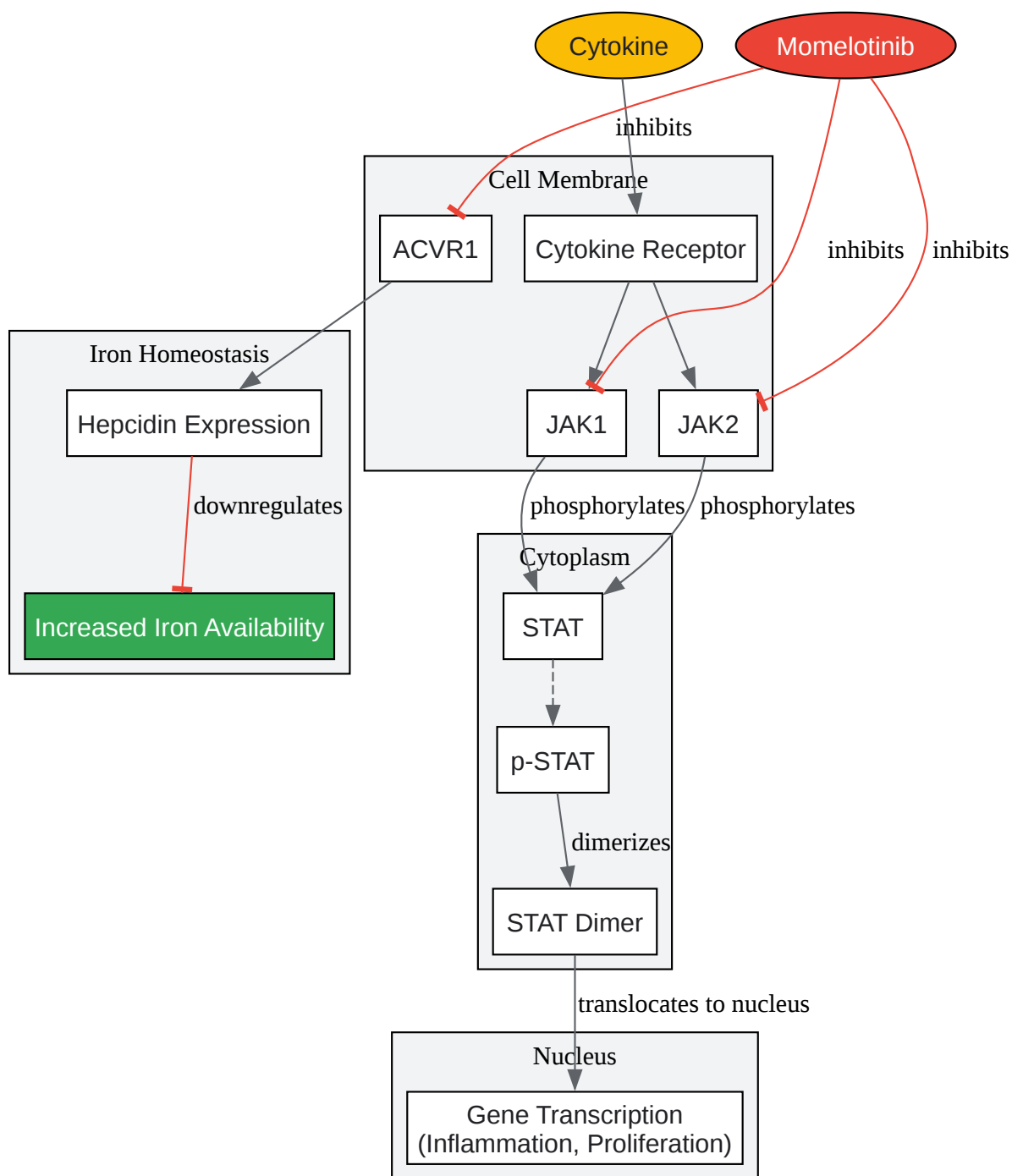


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Troubleshooting workflow for **momelotinib mesylate** precipitation.

Signaling Pathway

Momelotinib is an inhibitor of Janus kinases (JAK1 and JAK2) and activin A receptor type 1 (ACVR1). Its mechanism of action involves the modulation of the JAK-STAT signaling pathway, which is crucial in hematopoiesis and immune function, and the ACVR1 pathway, which regulates iron homeostasis.



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Mechanism of action of momelotinib on the JAK-STAT and ACVR1 pathways.

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